

# analytical methods quantification 2-butoxyethyl oleate

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## Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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## Chemical Identification of 2-Butoxyethyl Oleate

The table below summarizes the key identifying information and physical properties for **2-butoxyethyl oleate** found in the search results.

Property	Value
CAS Number	109-39-7 [1] [2] [3]
Molecular Formula	C <sub>24</sub> H <sub>46</sub> O <sub>3</sub> [1] [2] [3]
Molecular Weight	382.620 - 382.627 g/mol [1] [2] [4]
Density	0.893 g/cm <sup>3</sup> [1] [2] [4]
Boiling Point	462.5 °C at 760 mmHg [1] [2] [4]
Flash Point	168.5 °C [1] [2] [4]

Property	Value
Synonyms	Butyl cellosolve oleate; Ethylene glycol monobutyl ether oleate; Kesscoflex BCO; 9-Octadecenoic acid (9Z)-, 2-butoxyethyl ester [3] [4]

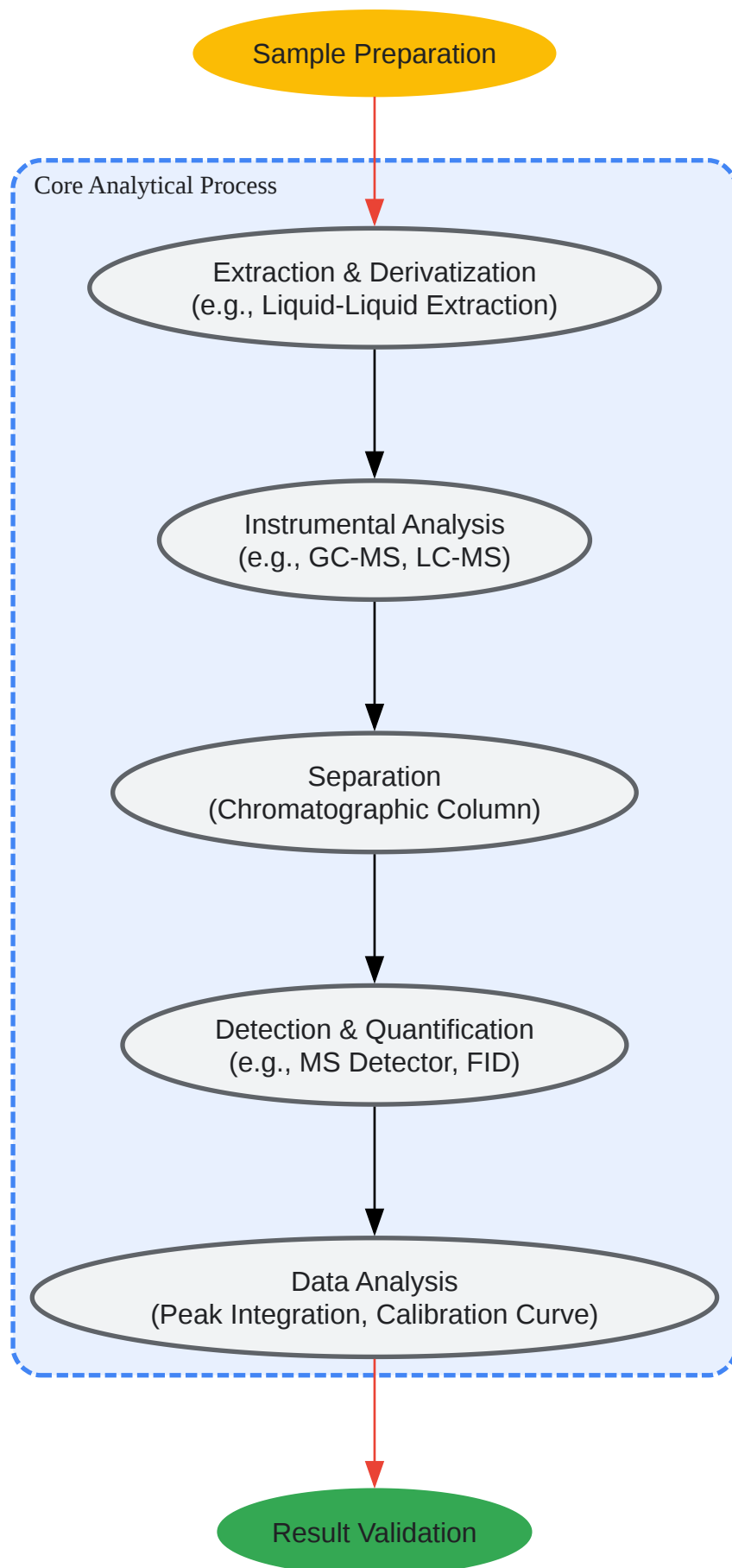
## Information Gaps and Suggested Next Steps

The available data is limited to basic chemical properties. To create your guide, you will need to find detailed experimental protocols and quantitative performance data.

- **Consult Specialized Databases:** Search in-depth resources like **SciFinder**, **Reaxys**, or **PubMed**. Use the CAS Number (109-39-7) combined with terms like "analytical methods", "quantification", "GC-MS", "chromatography", and "method validation".
- **Review Patent Literature:** Patents in industrial chemistry and material science can be a valuable source of detailed experimental methods.
- **Adapt from Related Compounds:** One source mentions an analytical method (GC/FID) for a structurally similar compound, **2-butoxyethyl acetate** [5]. This method uses a charcoal tube for sample collection, solvent desorption, and GC/FID for analysis [5]. You could explore this as a starting point for method development, though significant validation for **2-butoxyethyl oleate** would be necessary.

## Proposed Workflow for Method Development

Based on the information gap and standard laboratory practice, the following is a generalized workflow you might follow to develop an analytical method. You can use this as a guide for your research and for creating a Graphviz diagram.



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## References

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2. - 2 | CAS#:109-39-7 | Chemsrsrc butoxyethyl oleate [chemsrc.com]
3. UNII - 401N7O67AA [precision.fda.gov]
4. CAS No.109-39-7, 2 - BUTOXYETHYL Suppliers OLEATE [lookchem.com]
5. Analytical Method [keikaventures.com]

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